

An In-depth Technical Guide to the Physical Properties of 2,6-Dimethylphenol

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Compound of Interest

Compound Name: 2,6-Dimethylphenol

Cat. No.: B121312

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This technical guide provides a comprehensive overview of the melting and boiling points of **2,6-Dimethylphenol** (also known as 2,6-xlenol), a significant chemical intermediate in various industrial applications. The information is tailored for researchers, scientists, and professionals in drug development, offering precise data, detailed experimental methodologies, and a clear workflow visualization.

Core Physical Properties of 2,6-Dimethylphenol

2,6-Dimethylphenol is a colorless to off-white crystalline solid with a characteristic sweet, tarry odor.[1] Its physical state at room temperature is a solid.[2] The accurate determination of its melting and boiling points is crucial for its application in the synthesis of antioxidants, polyphenylene ether polymers, and other chemical resins.[3]

Data Presentation: Melting and Boiling Points

The following table summarizes the reported melting and boiling points for **2,6-Dimethylphenol** from various sources. The data is presented in both Celsius and Fahrenheit for ease of comparison.

| Physical Property | Temperature Range (°C) | Temperature Range (°F) | References |
|-------------------|------------------------|------------------------|---|
| Melting Point | 43 - 45 | 109.4 - 113 | [3] [4] [5] [6] [7] |
| 46 - 48 | 114.8 - 118.4 | [8] | |
| 49 | 120.2 | [9] | |
| 45 | 113 | [2] | |
| Boiling Point | 203 | 397.4 | [4] [5] [6] [7] [9] |
| 204 | 399.2 | [2] | |
| 201 - 203 | 393.8 - 397.4 | | |

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **2,6-Dimethylphenol**.

Melting Point Determination: Capillary Method

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid.[\[10\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small sample of **2,6-Dimethylphenol** is finely powdered using a mortar and pestle to ensure uniform heat distribution. The dry, powdered sample is then introduced into the open end of a capillary tube.^[6]
- **Loading the Capillary Tube:** The open end of the capillary tube is tapped gently on a hard surface to pack the solid into the sealed end. The sample height should be approximately 2-3 mm for an accurate reading.^[6]
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transformed into a clear liquid is recorded as the final melting point.^[6] The melting point is reported as a range between these two temperatures.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

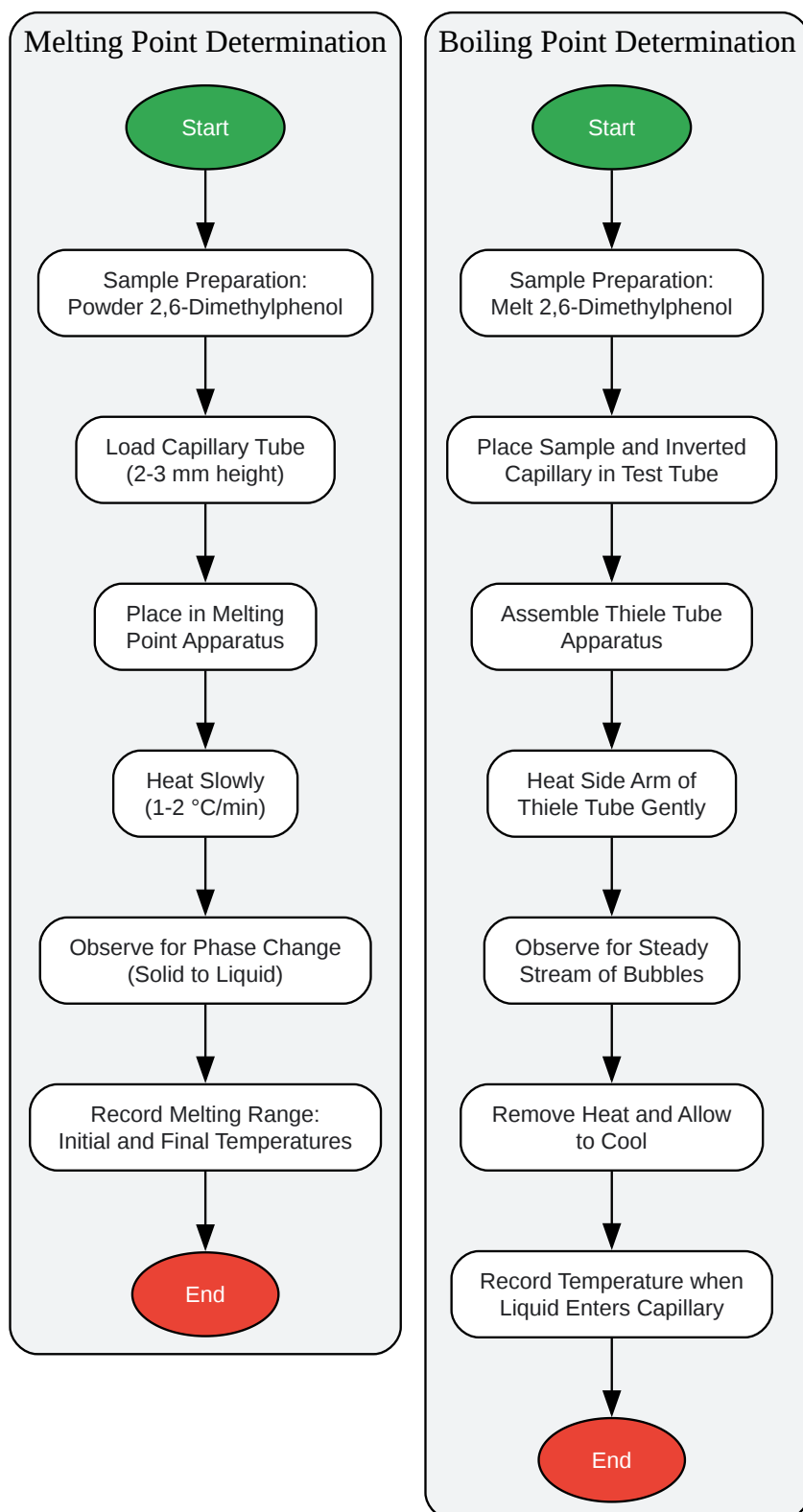
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** A small amount of molten **2,6-Dimethylphenol** (approximately 0.5 mL) is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Assembly:** The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside the Thiele tube, which is filled with a high-boiling point mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the tube allows for convection currents to ensure uniform heating of the oil bath.^[11]
- **Observation and Data Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^[11] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Mandatory Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of **2,6-Dimethylphenol**.



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Caption: Experimental Workflow for Physical Property Determination of **2,6-Dimethylphenol**.

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